

GC-MS method for "Methyl 3-cyclopentylpropanoate" analysis

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Compound of Interest

Compound Name: Methyl 3-cyclopentylpropanoate

CAS No.: 4300-02-1

Cat. No.: B1601282

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An Application Note for the Robust Analysis of **Methyl 3-cyclopentylpropanoate** by Gas Chromatography-Mass Spectrometry (GC-MS)

Introduction

Methyl 3-cyclopentylpropanoate (CAS No. 4300-02-1) is a saturated fatty acid methyl ester characterized by a cyclopentyl functional group.^{[1][2]} Its analysis is critical in various fields, including the quality control of pharmaceutical intermediates, where it may be a known or potential impurity, and in the characterization of specialty chemicals. The inherent volatility and thermal stability of this compound make Gas Chromatography-Mass Spectrometry (GC-MS) the ideal analytical platform for its separation, identification, and quantification.^[3]

This application note details a comprehensive, validated GC-MS method designed for researchers, scientists, and drug development professionals. The methodology presented herein is built upon the foundational principles of analytical integrity, ensuring specificity, accuracy, and precision. We will not only provide a step-by-step protocol but also delve into the scientific rationale behind key procedural choices, from sample preparation to instrument

configuration and data interpretation. The ultimate goal is to equip the analyst with a self-validating system for the reliable determination of **Methyl 3-cyclopentylpropanoate**.

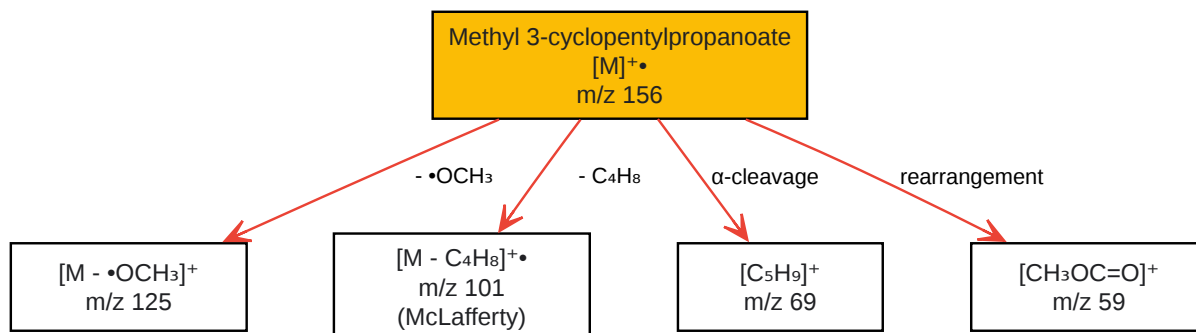
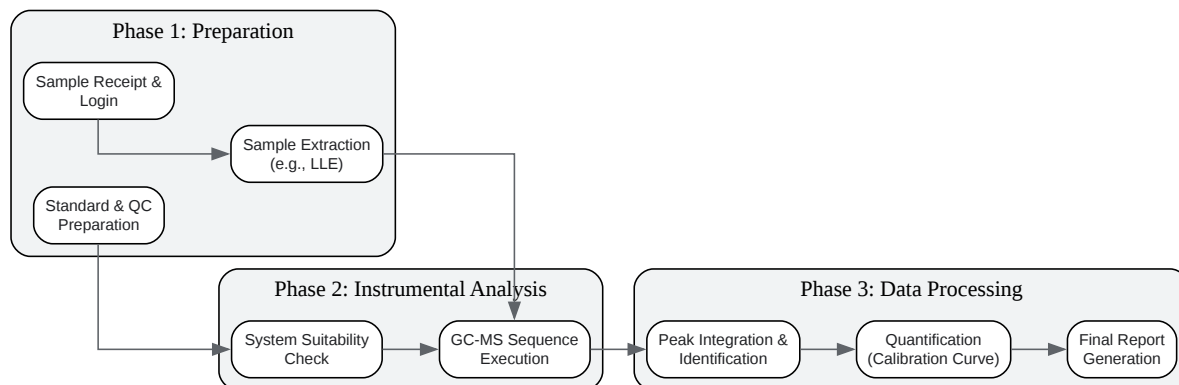
Table 1: Physicochemical Properties of **Methyl 3-cyclopentylpropanoate**

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₂	[1] [4]
Molecular Weight	156.22 g/mol	[1] [4]
CAS Number	4300-02-1	[2]
Form	Solid	[4]

| Kovats Retention Index | 1180 (Semi-standard non-polar) |[\[1\]](#) |

Experimental Workflow: A Conceptual Overview

The analytical workflow is a systematic progression from sample receipt to final data reporting. Each stage is designed to preserve the integrity of the analyte and ensure the quality of the final result.



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Sources

- 1. Methyl 3-cyclopentylpropanoate | C₉H₁₆O₂ | CID 13033439 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. methyl 3-cyclopentylpropanoate | CAS#:4300-02-1 | Chemsrcc [chemsrc.com]

- [3. impactfactor.org \[impactfactor.org\]](https://impactfactor.org)
- [4. Methyl 3-cyclopentylpropanoate | Sigma-Aldrich \[sigmaaldrich.com\]](https://sigmaaldrich.com)
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